

Independent Verification of ASK1-IN-1's Potency: A Comparative Guide

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Compound of Interest

Compound Name: ASK1-IN-1

Cat. No.: B15623116

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This guide provides an independent, data-supported comparison of the Apoptosis Signal-Regulating Kinase 1 (ASK1) inhibitor, **ASK1-IN-1**, with other known ASK1 inhibitors. All data is sourced from peer-reviewed literature and reputable vendors to ensure objectivity and reliability.

Comparative Analysis of ASK1 Inhibitor Potency

The half-maximal inhibitory concentration (IC₅₀) is a critical measure of a drug's potency. The following table summarizes the reported biochemical and cellular IC₅₀ values for **ASK1-IN-1** and a selection of alternative ASK1 inhibitors. Lower IC₅₀ values are indicative of higher potency.

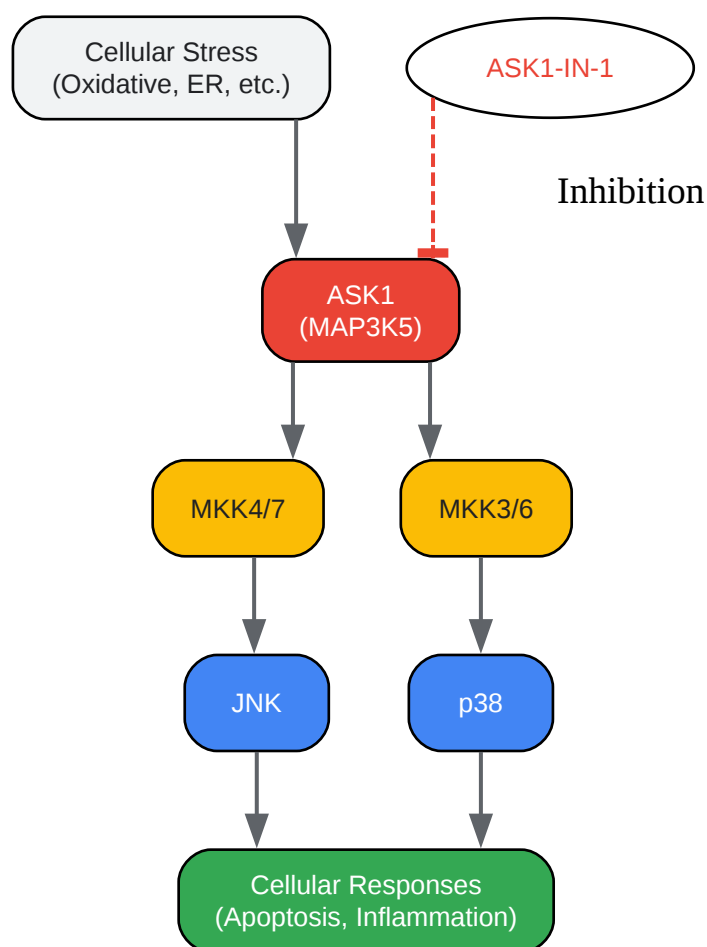
Compound	Biochemical IC50 (nM)	Cellular IC50 (nM)	Notes
ASK1-IN-1 (Compound 21)	21[1]	138[2][3][4]	CNS-penetrant.[1][2][3][4]
Selonsertib (GS-4997)	2.87	-	Orally bioavailable, has been in clinical trials.
MSC2032964A	93	-	Orally bioavailable and brain permeable. [5]
TC ASK 10	14	-	Potent, selective, and orally active.
ASK1-IN-2	32.8	-	Potent and orally active.[6]
ASK1-IN-3	33.8	-	Potent and selective. [6]
ASK1-IN-6	7	25	Selective, orally active, and blood-brain barrier penetrant.[6]
ASK1-IN-8	1.8	-	Orally active.[6]

Independent Verification of ASK1-IN-1 IC50

The potency of **ASK1-IN-1** was independently verified in the 2020 publication, "Discovery of CNS-Penetrant Apoptosis Signal-Regulating Kinase 1 (ASK1) Inhibitors" in ACS Medicinal Chemistry Letters. In this study, **ASK1-IN-1**, referred to as compound 21, was synthesized and characterized. The researchers determined its cellular IC50 to be 138 nM.[2][3][4] The biochemical IC50 of 21 nM is reported by commercial suppliers and is consistent with the cellular potency data.[1]

Signaling Pathway of ASK1

Apoptosis signal-regulating kinase 1 (ASK1), also known as MAP3K5, is a key component of the mitogen-activated protein kinase (MAPK) signaling cascade. It responds to a variety of cellular stresses, including oxidative stress, endoplasmic reticulum (ER) stress, and inflammatory signals. Upon activation, ASK1 phosphorylates and activates downstream MAP kinase kinases (MKKs), primarily MKK4/7 and MKK3/6, which in turn activate c-Jun N-terminal kinase (JNK) and p38 MAPK, respectively. This signaling cascade plays a crucial role in apoptosis, inflammation, and cellular differentiation.



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ASK1 Signaling Pathway and Inhibition

Experimental Protocol for IC₅₀ Determination of ASK1 Inhibitors

The following is a generalized protocol for determining the biochemical IC₅₀ of an ASK1 inhibitor using a luminescence-based kinase assay, such as the ADP-Glo™ Kinase Assay.

1. Reagent Preparation:

- ASK1 Enzyme: Dilute recombinant human ASK1 enzyme to the desired concentration in kinase reaction buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA).
- Substrate: Prepare a solution of a suitable substrate, such as myelin basic protein (MBP), in kinase reaction buffer.
- ATP: Prepare a solution of ATP at a concentration near the K_m for ASK1 in kinase reaction buffer.
- Inhibitor (e.g., **ASK1-IN-1**): Prepare a serial dilution of the inhibitor in DMSO, and then dilute in kinase reaction buffer to the final desired concentrations.

2. Kinase Reaction:

- Add the inhibitor solutions to the wells of a 384-well plate.
- Add the ASK1 enzyme to the wells and incubate for a short period (e.g., 10-15 minutes) at room temperature.
- Initiate the kinase reaction by adding the ATP and substrate solution to each well.
- Incubate the reaction mixture at 30°C for a predetermined time (e.g., 60 minutes).

3. ADP Detection:

- Stop the kinase reaction by adding ADP-Glo™ Reagent, which also depletes the remaining ATP. Incubate for 40 minutes at room temperature.
- Add Kinase Detection Reagent to convert ADP to ATP and initiate a luciferase/luciferin reaction that produces light. Incubate for 30-60 minutes at room temperature.

4. Data Acquisition and Analysis:

- Measure the luminescence of each well using a plate reader.
- Plot the luminescence signal against the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value, which is the concentration of the inhibitor that causes a 50% reduction in the enzyme activity.

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Biochemical IC50 Determination Workflow

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